

# Health and Safety of Direct Blue 71: A Technical Guide

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## Compound of Interest

Compound Name: Direct Blue 71

Cat. No.: B1214608

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## Executive Summary

**Direct Blue 71** (CAS No. 4399-55-7), a trisazo dye, is utilized in various industrial applications, including as a dyeing agent for cellulosic fibers, leather, and paper.<sup>[1][2]</sup> While widely used, a comprehensive understanding of its health and safety profile is critical for personnel handling this compound. This guide synthesizes available data on the toxicological properties, handling procedures, and safety precautions associated with **Direct Blue 71**. The information presented is collated from multiple safety data sheets and toxicological resources. A key concern with azo dyes, including **Direct Blue 71**, is their potential to metabolize into carcinogenic aromatic amines.<sup>[3][4]</sup> Mutagenicity has been reported, although detailed toxicological properties have not been thoroughly investigated.<sup>[5]</sup> Therefore, cautious handling and adherence to stringent safety protocols are imperative.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Direct Blue 71** is presented below.

Property	Value	Source
CAS Number	4399-55-7	[5][6]
Molecular Formula	C40H23N7Na4O13S4	[5][6]
Molecular Weight	1029.87 g/mol	[5][6]
Appearance	Blue to black powder	[5][7]
Odor	Odorless	[5]
Solubility	Soluble in water	[2]
pH	7.5 (for a 1% solution)	[5]

## Toxicological Information

The toxicological profile of **Direct Blue 71** is not exhaustively characterized. However, available data indicates several potential hazards.[5]

### Acute Toxicity

Acute effects may result from inhalation, ingestion, or skin absorption.[5] The material is known to cause irritation to the eyes, skin, mucous membranes, and upper respiratory tract.[5]

Quantitative LD50 and LC50 data are not consistently available.[5]

### Chronic Toxicity and Carcinogenicity

A significant concern for azo dyes is their potential for reductive cleavage to form carcinogenic aromatic amines.[3][4] While **Direct Blue 71** is not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA, some sources suggest a possible risk of irreversible effects and potential for carcinogenicity based on its chemical class.[3][5] Specifically, azo dyes based on benzidine and its derivatives have been associated with bladder cancer in exposed workers.[3][4]

### Mutagenicity

There are reports of mutagenicity data for **Direct Blue 71**.[5] Azo dyes containing phenylenediamine or benzidine moieties are of particular concern, as these can become

mutagenic.[3] The mechanism is thought to involve N-oxidation of the aromatic amine metabolites by cytochrome P450 enzymes, leading to reactive species that can alkylate DNA.  
[3]

## Other Health Effects

Information regarding teratogenicity and neurotoxicity is not currently available.[5]

## Hazard Identification and GHS Classification

The GHS classification for **Direct Blue 71** is not consistently reported across all sources. While many reports indicate it does not meet GHS hazard criteria, some sources provide hazard statements.[7] One source suggests the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[8]

## Safe Handling and Storage

Strict adherence to safety protocols is essential when working with **Direct Blue 71**.

## Engineering Controls

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5] Process enclosures or local exhaust ventilation should be used to control airborne levels of the powder.[5] An eyewash station and safety shower must be readily accessible.[5]

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Direct Blue 71**: [5][6]

- Eye Protection: Chemical safety goggles.
- Skin Protection: Appropriate protective gloves and clothing to prevent skin contact.
- Respiratory Protection: An approved respirator should be worn, especially when there is a risk of dust generation.

## Handling Procedures

- Avoid all personal contact, including inhalation of dust.[3]

- Minimize dust generation and accumulation.[5]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3]
- Remove and wash contaminated clothing before reuse.[5]

## Storage

**Direct Blue 71** should be stored in tightly sealed, light-resistant containers in a cool, dry, and well-ventilated area.[1][5] It should be stored away from incompatible materials such as strong oxidizing and reducing agents.[5]

## Accidental Release and First Aid Measures

### Accidental Release

In the event of a spill, use proper personal protective equipment.[5] Vacuum or sweep up the material and place it into a suitable disposal container, avoiding the generation of dust.[5]

### First Aid

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[5]
- Skin Contact: Flush the skin with plenty of soap and water. Get medical aid if irritation develops or persists.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- Ingestion: If the victim is conscious, give 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention.[5]

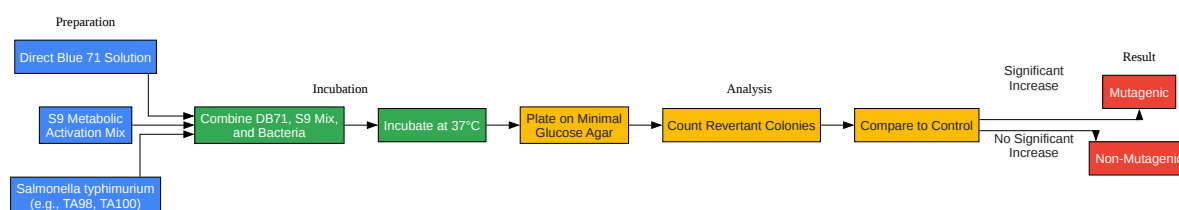
## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Direct Blue 71** are not readily available in the public domain. However, standardized assays are typically employed to

evaluate the mutagenicity and carcinogenicity of azo dyes.

## Representative Mutagenicity Assay (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.

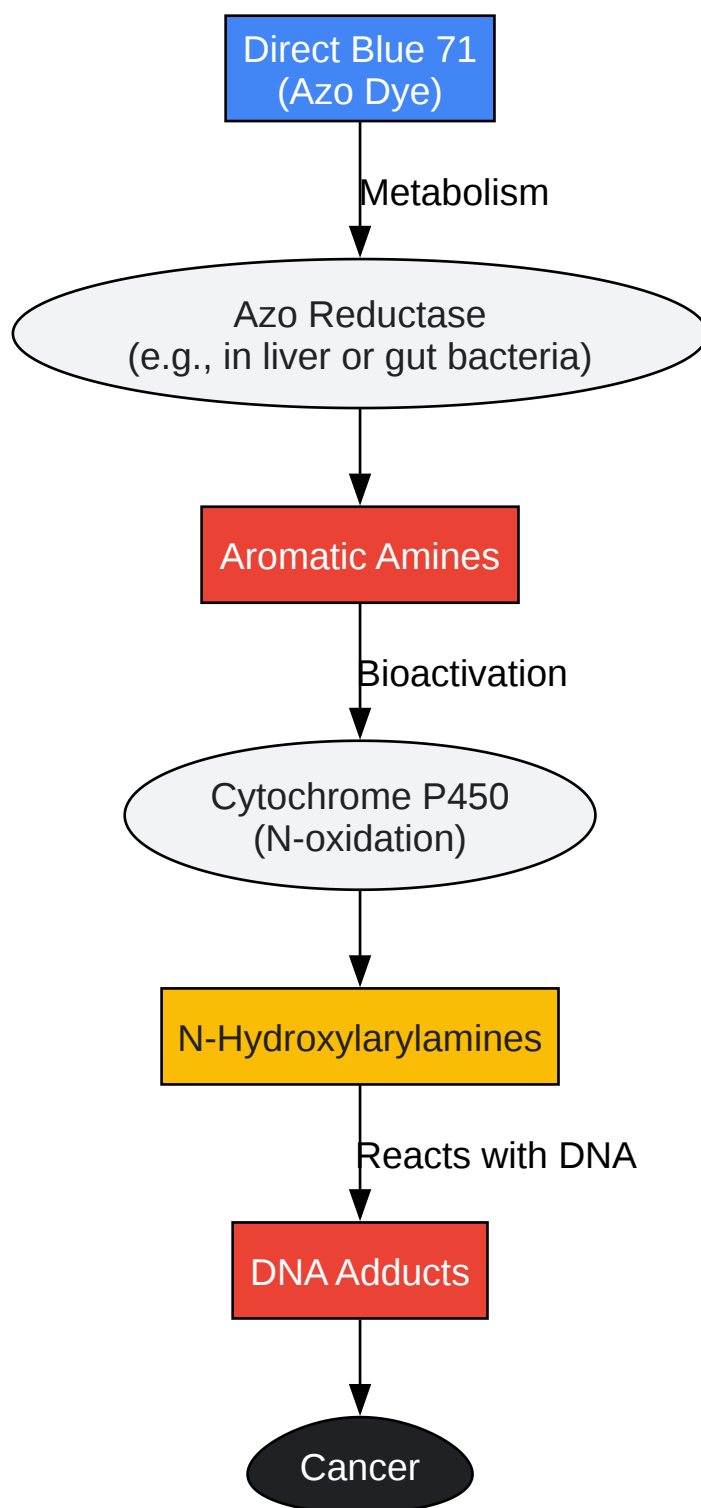


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Ames Test Workflow for Mutagenicity Assessment.

## Azo Dye Metabolism and Carcinogenicity Pathway

The potential carcinogenicity of **Direct Blue 71** is linked to its metabolic conversion into aromatic amines.



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